

Technical Support Center: Methyl 1-Methyl-1H-imidazole-2-carboxylate Powder

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Compound of Interest

Compound Name: methyl 1-methyl-1H-imidazole-2-carboxylate

Cat. No.: B1313500

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This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **methyl 1-methyl-1H-imidazole-2-carboxylate** powder. The following information is compiled from safety data sheets of closely related compounds and should be used as a comprehensive starting point for safe laboratory practices. A thorough risk assessment should be conducted before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **methyl 1-methyl-1H-imidazole-2-carboxylate** powder?

A1: Based on data for similar imidazole compounds, **methyl 1-methyl-1H-imidazole-2-carboxylate** powder is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} It is crucial to handle this compound with appropriate personal protective equipment to avoid exposure.

Q2: What personal protective equipment (PPE) is required when handling this powder?

A2: A comprehensive list of required PPE includes:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.^{[5][6]}

- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile rubber).[5] Gloves should be inspected for pinholes before use and disposed of properly after handling.[5]
- Body Protection: A chemically compatible laboratory coat that extends to the wrists and is fully buttoned is necessary.[5] Full-length pants and closed-toe shoes are also required to ensure no skin is exposed.[5]
- Respiratory Protection: If dust is generated, a government-approved respirator (e.g., N95 dust mask) should be worn.[7]

Q3: How should I properly store **methyl 1-methyl-1H-imidazole-2-carboxylate** powder?

A3: The powder should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][6] It should be kept away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[5]

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2][3] If skin irritation occurs, seek medical attention.[2]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention if eye irritation persists.[2]

Q5: How do I handle a spill of **methyl 1-methyl-1H-imidazole-2-carboxylate** powder?

A5: For minor spills, you should:

- Wear appropriate PPE.[1]
- Avoid generating dust.[1]
- Use dry clean-up procedures such as sweeping or vacuuming.[1]
- Collect the spilled material in a sealed container for disposal.[1]

- Wash the spill area with water.[1]

For major spills, evacuate the area and contact emergency services.[1]

Q6: How should I dispose of waste **methyl 1-methyl-1H-imidazole-2-carboxylate**?

A6: Disposal of this chemical should be handled by a licensed professional waste disposal service.[8] Dispose of the contents and container in accordance with local, regional, and national hazardous waste regulations.[1]

Troubleshooting Guide

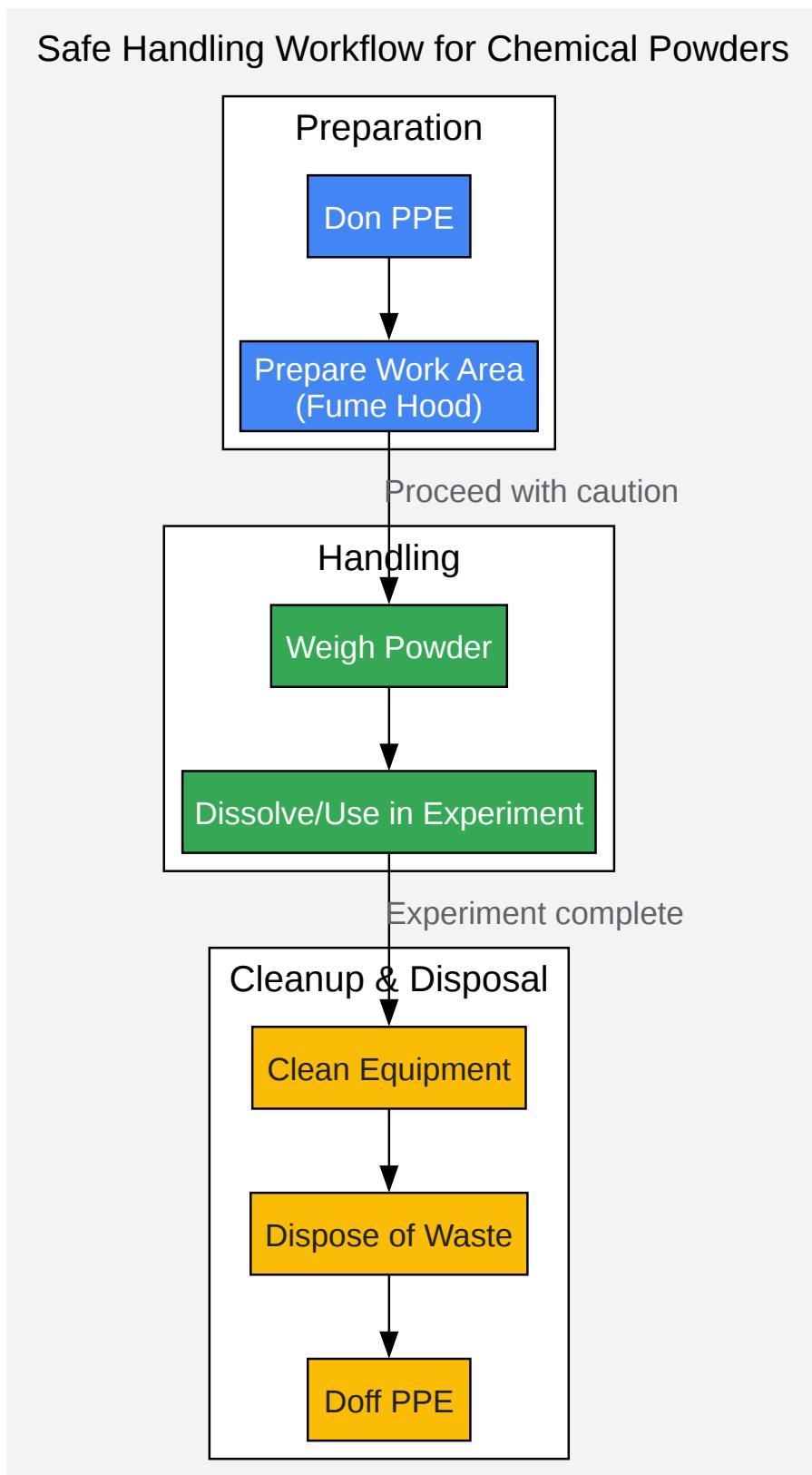
Issue	Possible Cause	Solution
Powder is clumping or appears moist	Improper storage, exposure to humidity.	Store in a desiccator or a dry, tightly sealed container. Ensure the storage area is cool and has low humidity.
Inconsistent experimental results	Impurities in the compound, degradation.	Verify the purity of the compound using appropriate analytical techniques. Store the compound under recommended conditions to prevent degradation.
Skin or eye irritation during handling	Inadequate PPE, accidental exposure.	Immediately follow first-aid procedures. Review and improve PPE protocols. Ensure proper use of fume hoods and ventilated enclosures.

Quantitative Data Summary

Property	Value	Source Compound
Molecular Formula	C ₅ H ₆ N ₂ O ₂	1-Methyl-1H-imidazole-2-carboxylic acid[2]
Molecular Weight	126.11 g/mol	1-Methyl-1H-imidazole-2-carboxylic acid[2][7]
Appearance	White to off-white solid	1-Methyl-1H-imidazole-2-carboxylic acid[9]
Storage Temperature	2-8°C (recommended for some related compounds)	Methyl 1H-imidazole-2-carboxylate[10]

Experimental Workflow

Below is a diagram illustrating the standard workflow for handling **methyl 1-methyl-1H-imidazole-2-carboxylate** powder in a laboratory setting.



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Caption: A logical workflow for the safe handling of chemical powders.

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